

Synthesis of 2-Acylamido-3-bromopyridines: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: 2-Amino-3-bromopyridine

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Application Notes and Protocols for the Synthesis of 2-Acylamido-3-bromopyridines from 2-Amino-3-bromopyridine

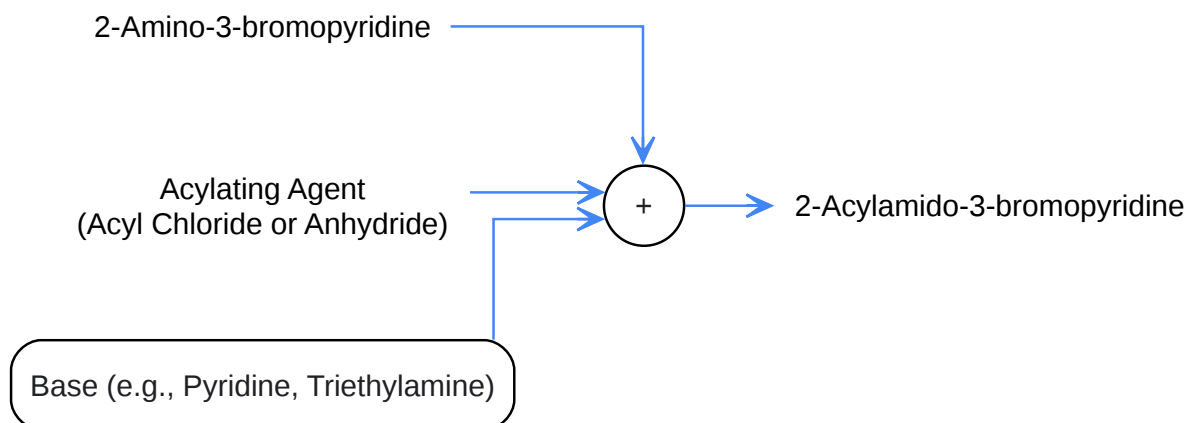
This document provides detailed application notes and experimental protocols for the synthesis of 2-acylamido-3-bromopyridines, valuable intermediates in drug discovery and development, from the readily available starting material, **2-amino-3-bromopyridine**. These protocols are intended for researchers, scientists, and professionals in the field of medicinal chemistry and organic synthesis.

Introduction

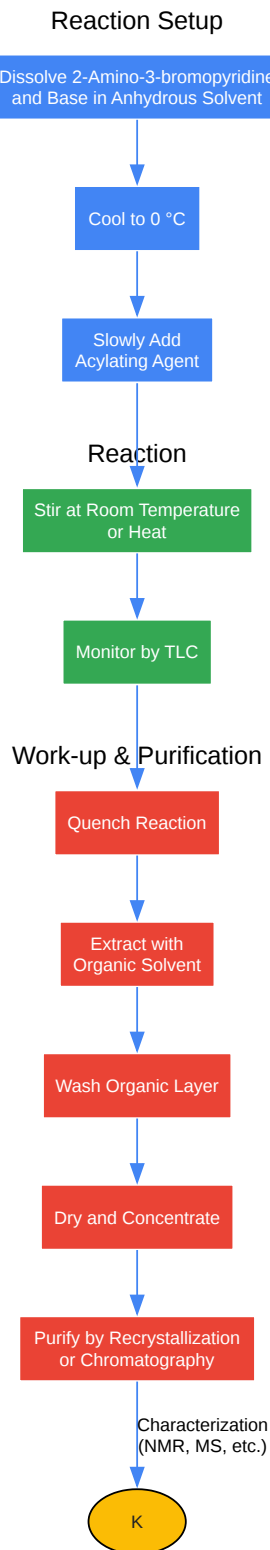
2-Acylamido-3-bromopyridines serve as versatile scaffolds in the synthesis of a wide range of biologically active molecules. The presence of the acylamido group, the bromine atom, and the pyridine nitrogen offers multiple points for further functionalization, enabling the exploration of diverse chemical space. The acylation of the 2-amino group is a fundamental transformation that allows for the introduction of various functionalities, thereby modulating the physicochemical and pharmacological properties of the resulting compounds.

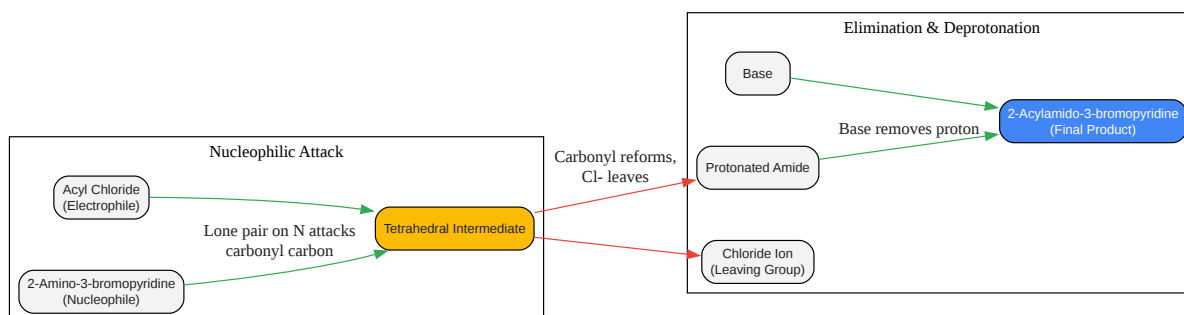
General Reaction Scheme

The synthesis of 2-acylamido-3-bromopyridines is typically achieved through the N-acylation of **2-amino-3-bromopyridine** with a suitable acylating agent, such as an acyl chloride or an acid anhydride, often in the presence of a base.



Experimental Workflow for the Synthesis of 2-Acylamido-3-bromopyridines





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